

An In-depth Technical Guide to N-Cyano-N',O-dimethylisourea

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Compound of Interest

Compound Name: **N-Cyano-N,O-dimethylisourea**

Cat. No.: **B15246568**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Cyano-N',O-dimethylisourea, a member of the cyano-substituted isourea class of compounds, serves as a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and potential applications. While detailed experimental protocols and specific biological activities for N-Cyano-N',O-dimethylisourea are not extensively documented in publicly available literature, this guide consolidates the known information and provides context based on related compounds.

Chemical and Physical Properties

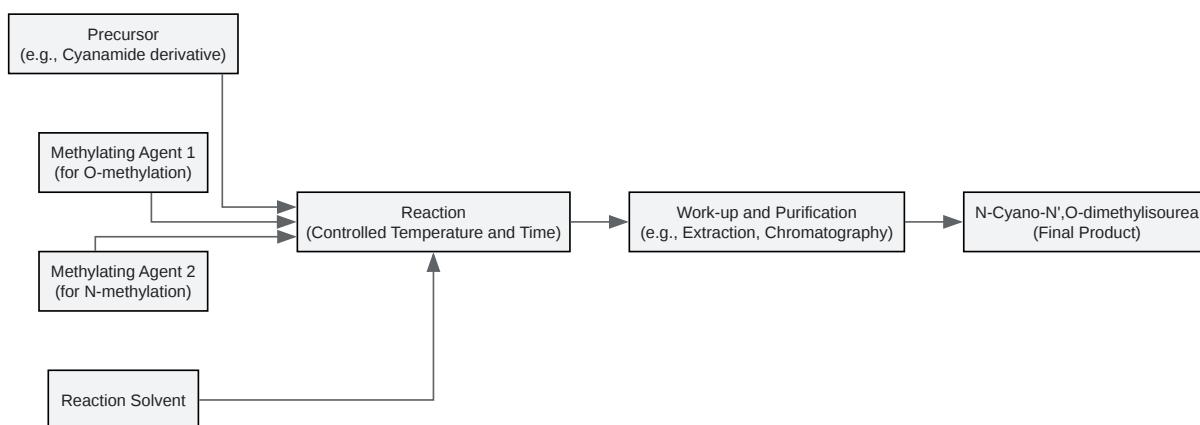
N-Cyano-N',O-dimethylisourea is a small molecule with the chemical formula C₄H₇N₃O. Key quantitative data for this compound are summarized in the table below.

Property	Value	Source
CAS Number	94134-02-8	[1]
Molecular Formula	C ₄ H ₇ N ₃ O	[1]
Molecular Weight	113.12 g/mol	[1]
Synonyms	1-Cyano-2,3-dimethylisourea, Carbamimidic acid, N-cyano- N'-methyl-, methyl ester	[1]

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of N-Cyano-N',O-dimethylisourea are not readily available in the scientific literature. However, based on general synthetic routes for related N-cyanoisoureas and isothioureas, a plausible synthetic pathway can be proposed. The synthesis would likely involve the reaction of a methyl cyanamide precursor with a methylating agent for the oxygen and nitrogen atoms.

A general workflow for the synthesis of related N-cyano compounds is depicted below. This diagram illustrates a logical relationship for a potential synthesis and is not based on a specific cited experiment for N-Cyano-N',O-dimethylisourea.



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Caption: A potential synthetic workflow for N-Cyano-N',O-dimethylisourea.

Spectroscopic Data

Specific spectroscopic data (NMR, IR, Mass Spectrometry) for N-Cyano-N',O-dimethylisourea are not available in the searched literature. However, the expected spectral characteristics can be inferred from the functional groups present in the molecule.

- Infrared (IR) Spectroscopy: A sharp, strong absorption band characteristic of the nitrile ($\text{C}\equiv\text{N}$) stretching vibration would be expected in the region of 2220-2260 cm^{-1} .
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Signals corresponding to the two distinct methyl groups (N-CH_3 and O-CH_3) would be expected. The chemical shifts would be influenced by their respective heteroatom attachments.
 - ^{13}C NMR: Resonances for the two methyl carbons, the isourea carbon, and the nitrile carbon would be present. The nitrile carbon typically appears in a distinct region of the spectrum.
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak corresponding to the molecular weight of 113.12 g/mol, along with fragmentation patterns characteristic of the isourea structure.

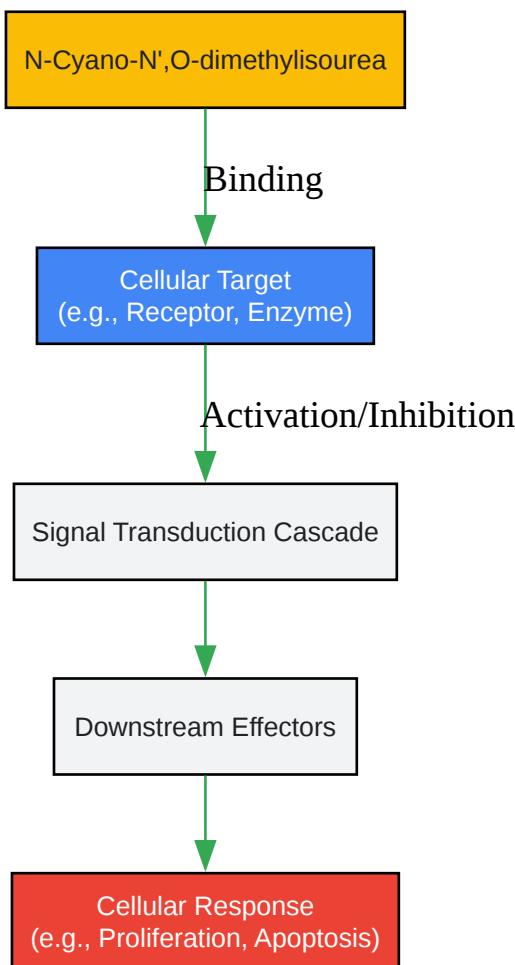
Biological Activity and Signaling Pathways

There is no specific information available in the reviewed literature regarding the biological activity or associated signaling pathways of N-Cyano-N',O-dimethylisourea. However, the broader class of N-cyanoguanidines and related isothiourea derivatives has been explored for various applications in drug development and agriculture.

Compounds containing the N-cyanoguanidine moiety are known to act as intermediates in the synthesis of pharmaceuticals. For example, they are precursors to biguanide derivatives, which

have applications as antidiabetic agents. The cyano group can act as a bioisostere for other functional groups and can be involved in interactions with biological targets.

The potential biological effects of N-cyanoisoureas would depend on their specific interactions with cellular components. A generalized signaling pathway that could be investigated for a novel compound in this class is illustrated below.



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Caption: A hypothetical signaling pathway for investigating biological activity.

Applications and Future Research

N-Cyano-N',O-dimethylisourea is primarily positioned as an intermediate for the synthesis of more complex molecules in the pharmaceutical and agrochemical industries. Its reactivity,

stemming from the cyano and isourea functionalities, allows for its incorporation into a variety of molecular scaffolds.

Future research on N-Cyano-N',O-dimethylisourea could focus on:

- Development of detailed and optimized synthetic protocols.
- Full characterization of its spectroscopic and physicochemical properties.
- Screening for biological activity in areas such as oncology, infectious diseases, and metabolic disorders, based on the activities of related N-cyanoguanidines.
- Exploration of its potential as a precursor for novel agrochemicals, such as herbicides, fungicides, or insecticides.

Conclusion

N-Cyano-N',O-dimethylisourea is a chemical intermediate with potential for broader applications. While there is a significant gap in the publicly available data regarding its specific synthesis, characterization, and biological function, this guide provides a foundational understanding based on its chemical structure and the properties of related compounds. Further research is necessary to fully elucidate the properties and potential of this molecule for researchers, scientists, and drug development professionals.

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References

- 1. scienceopen.com [scienceopen.com]
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